

An In-depth Technical Guide to (R)-BI-2852: Chemical Structure and Properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (R)-BI-2852

Cat. No.: B15611666

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Abstract

(R)-BI-2852 is the less active enantiomer of BI-2852, a potent, cell-permeable, and selective pan-KRAS inhibitor. While BI-2852 actively engages the switch I/II pocket of both the active (GTP-bound) and inactive (GDP-bound) forms of KRAS to disrupt downstream signaling, **(R)-BI-2852** serves as a crucial negative control in experimental settings to delineate the specific effects of its active counterpart. This guide provides a comprehensive overview of the chemical structure and properties of **(R)-BI-2852**, alongside the mechanism of action and biological data of its active (S)-enantiomer for contextual understanding. Detailed experimental methodologies for key assays used in the characterization of these compounds are also presented.

Chemical Structure and Physicochemical Properties

(R)-BI-2852 is a stereoisomer of the active KRAS inhibitor, BI-2852. Due to its significantly reduced biological activity, it is an ideal negative control for in vitro and cellular assays designed to probe the function of BI-2852.

Table 1: Chemical and Physicochemical Properties of **(R)-BI-2852** and BI-2852

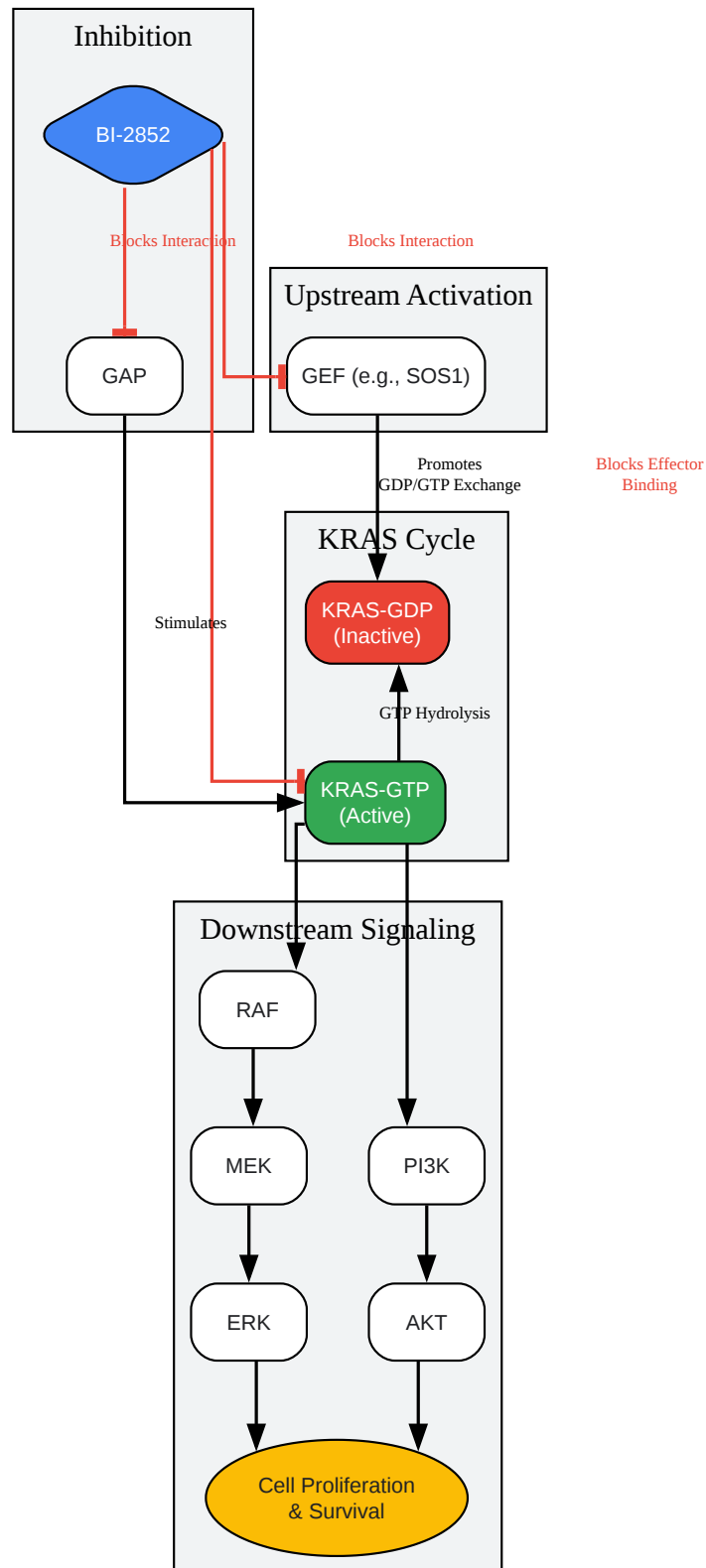
Property	(R)-BI-2852	BI-2852 ((S)-enantiomer)
IUPAC Name	(R)-5-hydroxy-3-(2-(((1-((1-methyl-1H-imidazol-4-yl)methyl)-1H-indol-6-yl)methyl)amino)methyl)-1H-indol-3-yl)isoindolin-1-one	(S)-5-hydroxy-3-(2-(((1-((1-methyl-1H-imidazol-4-yl)methyl)-1H-indol-6-yl)methyl)amino)methyl)-1H-indol-3-yl)isoindolin-1-one[1]
Molecular Formula	C ₃₁ H ₂₈ N ₆ O ₂	C ₃₁ H ₂₈ N ₆ O ₂
Molecular Weight	516.59 g/mol	516.59 g/mol [2]
CAS Number	2375482-49-6	2375482-51-0[3]
Appearance	Off-white to light yellow solid	Off-white to light yellow solid
SMILES	<chem>OC(C=C1)=CC(--INVALID-LINK--N7)=C1C7=O</chem> [4]	<chem>OC(C=C1)=CC(--INVALID-LINK--N7)=C1C7=O</chem> [3]
Solubility	Soluble in DMSO	Soluble in DMSO (100 mg/mL) and Ethanol[2]

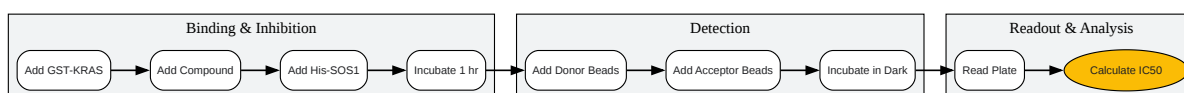
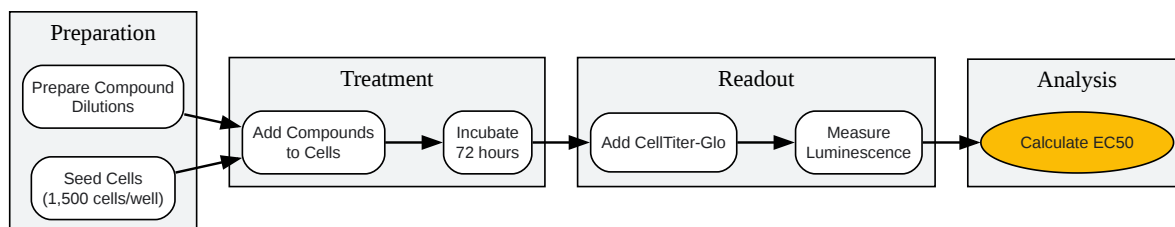
Mechanism of Action of the Active Enantiomer (BI-2852)

BI-2852 functions as a potent pan-KRAS inhibitor by binding to a previously considered "undruggable" pocket located between the switch I and switch II regions of the KRAS protein. [2] This binding is non-covalent and occurs in both the GTP-bound (active) and GDP-bound (inactive) states of KRAS. By occupying this pocket, BI-2852 effectively blocks the interactions of KRAS with key signaling partners, including:

- Guanine Nucleotide Exchange Factors (GEFs), such as SOS1, which promote the activation of KRAS.
- GTPase Activating Proteins (GAPs), which are responsible for the inactivation of KRAS.
- Downstream effectors, such as RAF kinases (e.g., CRAF) and PI3K α , which propagate oncogenic signaling.[1]

This comprehensive blockade of KRAS interactions leads to the inhibition of downstream signaling pathways, most notably the MAPK/ERK and PI3K/AKT pathways, resulting in an anti-proliferative effect in KRAS-mutant cancer cells.[3][5]





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- To cite this document: BenchChem. [An In-depth Technical Guide to (R)-BI-2852: Chemical Structure and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15611666/docs#an-in-depth-technical-guide-to-r-bi-2852-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15611666/docs#an-in-depth-technical-guide-to-r-bi-2852-chemical-structure-and-properties)

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